

molecular weight and formula of (5-Methoxypyridin-2-yl)methanol

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Compound of Interest

Compound Name: (5-Methoxypyridin-2-yl)methanol

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Technical Data Sheet: (5-Methoxypyridin-2-yl)methanol

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data for the chemical compound **(5-Methoxypyridin-2-yl)methanol**, a key building block in various synthetic applications within the pharmaceutical and chemical industries.

Chemical Identity and Properties

(5-Methoxypyridin-2-yl)methanol is a substituted pyridine derivative. The presence of both a methoxy and a hydroxymethyl group on the pyridine ring makes it a versatile intermediate for introducing the 5-methoxypyridin-2-ylmethyl moiety into larger molecules. Its structural and chemical properties are fundamental for its application in medicinal chemistry and materials science.

The key quantitative data for this compound are summarized in the table below.

Property	Value
Molecular Formula	C ₇ H ₉ NO ₂ [1] [2] [3] [4] [5]
Molecular Weight	139.15 g/mol [1] [5] [6]
IUPAC Name	(5-methoxy-2-pyridinyl)methanol [1]
CAS Number	127978-70-5 [2] [3] [6]

Experimental Protocols

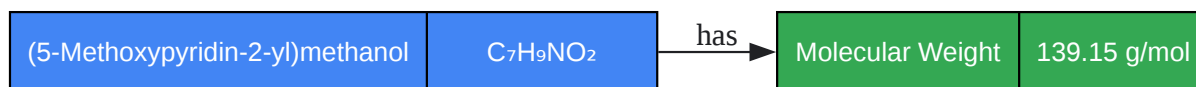
Detailed experimental protocols involving **(5-Methoxypyridin-2-yl)methanol** are highly specific to the intended reaction. However, a general protocol for its use as a building block in a substitution or coupling reaction would typically involve the following steps:

- **Reagent Solubilization:** Dissolve **(5-Methoxypyridin-2-yl)methanol** in a suitable anhydrous solvent (e.g., Dichloromethane, Tetrahydrofuran) under an inert atmosphere (e.g., Nitrogen or Argon).
- **Activation of Hydroxyl Group (if necessary):** For reactions where the alcohol acts as a nucleophile, it can be deprotonated with a suitable base. For reactions where it is a leaving group, it can be activated by conversion to a tosylate or a halide.
- **Reactant Addition:** The substrate to be coupled with the **(5-Methoxypyridin-2-yl)methanol** moiety is added to the reaction mixture, often in solution.
- **Reaction Monitoring:** The progress of the reaction is monitored by an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up and Purification:** Upon completion, the reaction is quenched, and the product is isolated through extraction. The crude product is then purified using a suitable technique, such as column chromatography, to yield the desired compound.

Note: The specific choice of solvents, reagents, temperature, and reaction time will depend on the specific chemical transformation being performed.

Logical Relationship Diagram

The following diagram illustrates the fundamental relationship between the chemical name, its molecular formula, and its corresponding molecular weight.



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Caption: Relationship between chemical identity and molecular weight.

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